

An In-depth Technical Guide to the Indium-110m Metastable State

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Indium-110m (^{110m}In) is a metastable isotope of indium with promising applications in nuclear medicine, particularly in Positron Emission Tomography (PET) imaging. Its favorable decay characteristics, including a short half-life and positron emission, make it a valuable tool for the development of novel radiopharmaceuticals. This guide provides a comprehensive overview of the nuclear properties, production methods, and potential applications of ^{110m}In , with a focus on experimental protocols and data presentation for the scientific community.

Core Properties of Indium-110m

The **Indium-110m** nucleus consists of 49 protons and 61 neutrons. It exists in an excited, metastable state with an excitation energy of 62.08(4) keV above the ground state of **Indium-110**.^[1] This metastable state has a half-life of 69.1(5) minutes, making it suitable for diagnostic imaging procedures that require rapid biodistribution and clearance of the radiotracer.^[1]

Decay Characteristics

Indium-110m decays 100% via a combination of electron capture (EC) and positron (β^+) emission to stable Cadmium-110 (^{110}Cd).^[1] The positron emission is the key feature that allows for its use in PET imaging. The annihilation of positrons with electrons in tissue produces two 511 keV gamma photons, which are detected by the PET scanner to generate a three-dimensional image of the radiotracer's distribution in the body.

A summary of the key decay data for **Indium-110m** is presented in the table below.

Property	Value
Half-life ($T_{1/2}$)	69.1(5) min
Decay Mode	EC, β^+
Daughter Nuclide	^{110}Cd (stable)
Total Decay Energy	~3.4 MeV
Positron Emission (β^+)	~61.3%
Electron Capture (EC)	~38.7%
Max. Positron Energy ($E_{\beta^+\text{max}}$)	~2.3 MeV
Mean Positron Energy ($E_{\beta^+\text{mean}}$)	0.62824 MeV
Spin and Parity	2+

Table 1: Key Decay Properties of **Indium-110m**.^{[1][2][3]}

Gamma Emissions

In addition to the 511 keV annihilation photons resulting from positron emission, the decay of **Indium-110m** is associated with the emission of several prompt gamma rays. The most prominent gamma-ray energies and their intensities are listed below.

Energy (keV)	Intensity per 100 decays
657.75	97.74
1125.77	1.04

Table 2: Principal Gamma Emissions of **Indium-110m**.[\[2\]](#)

Production of Indium-110m

Indium-110m can be produced via several nuclear reactions using a cyclotron. The choice of production route often depends on the available particle accelerator, target material, and desired purity of the final product. The most common production methods involve the irradiation of cadmium or silver targets.

Production Routes

Several nuclear reactions have been investigated for the production of **Indium-110m**. These can be categorized as direct production methods or indirect methods utilizing a generator system.

Target Material	Nuclear Reaction	Projectile
Cadmium-110	$^{110}\text{Cd}(p,n)^{110\text{m}}\text{In}$	Protons (p)
Cadmium-110	$^{110}\text{Cd}(d,2n)^{110\text{m}}\text{In}$	Deuterons (d)
Silver-107	$^{107}\text{Ag}(\alpha,n)^{110\text{m}}\text{In}$	Alpha (α)
Silver-109	$^{109}\text{Ag}(^3\text{He},2n)^{110\text{m}}\text{In}$	Helium-3 (^3He)
Natural Indium	$^{\text{nat}}\text{In}(p,x)^{110}\text{Sn} \rightarrow ^{110\text{m}}\text{In}$ (generator)	Protons (p)

Table 3: Common Production Reactions for **Indium-110m**.[\[4\]](#)

The direct production of $^{110\text{m}}\text{In}$ often results in the co-production of the ground state isomer, $^{110\text{g}}\text{In}$ (half-life 4.9 hours), which is an undesirable impurity. The isomeric ratio can be optimized by carefully selecting the projectile energy.[\[4\]](#) An alternative is the production of the parent

nuclide Tin-110 (^{110}Sn), which has a half-life of 4.11 hours and decays to $^{110\text{m}}\text{In}$. This allows for the development of a $^{110}\text{Sn}/^{110\text{m}}\text{In}$ generator system, which can provide a continuous supply of $^{110\text{m}}\text{In}$.^[4]

Experimental Protocol: Production via $^{110}\text{Cd}(\text{p},\text{n})^{110\text{m}}\text{In}$

This protocol describes a typical procedure for the production of **Indium-110m** using a cyclotron.

1. Target Preparation:

- Enriched ^{110}CdO is pressed into a target disc.
- The target disc is encapsulated in a suitable material (e.g., aluminum) to withstand the beam current and facilitate cooling.

2. Irradiation:

- The target is bombarded with a proton beam of a specific energy (typically in the range of 10-15 MeV) in a cyclotron.
- The beam current and irradiation time are adjusted to achieve the desired activity of $^{110\text{m}}\text{In}$.

3. Target Dissolution:

- After irradiation, the target is remotely transferred to a hot cell.
- The ^{110}CdO target material is dissolved in a strong acid, such as nitric acid.

4. Radiochemical Separation:

- The **Indium-110m** is separated from the cadmium target material and other potential impurities. This can be achieved using various chromatographic techniques, such as ion exchange chromatography.
- For example, the dissolved target solution can be passed through an anion exchange resin column. The cadmium will be retained on the column, while the indium passes through.

5. Quality Control:

- The final product is subjected to rigorous quality control tests to ensure its purity and suitability for clinical use.

Quality Control of Indium-110m Radiopharmaceuticals

The quality control of radiopharmaceuticals is essential to ensure patient safety and the accuracy of diagnostic procedures. For **Indium-110m** labeled compounds, the following quality control tests are critical:

Test	Method	Specification
Radionuclidic Purity	Gamma-ray spectroscopy	Presence of ^{110m}In and absence of other radioisotopes. Specifically, the amount of long-lived ^{114m}In should be below acceptable limits.
Radiochemical Purity	Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC)	Percentage of ^{110m}In bound to the pharmaceutical should be >95%.
Chemical Purity	Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or other analytical techniques	Amount of non-radioactive contaminants (e.g., from target material) should be below toxic levels.
pH	pH meter	Within a physiologically acceptable range (typically 6.5-7.5).
Sterility	Incubation in culture media	No microbial growth.
Apyrogenicity	Limulus Amebocyte Lysate (LAL) test	Absence of bacterial endotoxins.

Table 4: Quality Control Tests for **Indium-110m** Radiopharmaceuticals.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Applications in Drug Development and Research

The primary application of **Indium-110m** is in PET imaging, which offers higher resolution and better quantification than the more commonly used Single Photon Emission Computed Tomography (SPECT) with Indium-111.[8] This makes ^{110m}In an attractive radionuclide for labeling a wide range of molecules for diagnostic purposes.

Imaging of Neuroendocrine Tumors

One of the most promising applications of ^{110m}In is in the imaging of neuroendocrine tumors (NETs). Peptides such as octreotide, which bind to somatostatin receptors overexpressed on NET cells, can be labeled with ^{110m}In . The resulting radiopharmaceutical, such as ^{110m}In -DTPA-octreotide, can be used to detect and stage NETs with high sensitivity and resolution.[8]

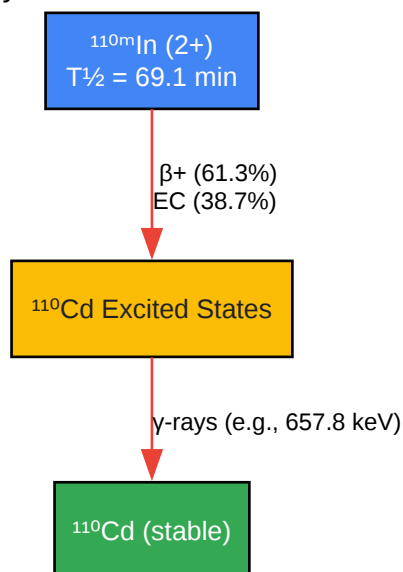
Biodistribution Studies

In drug development, ^{110m}In can be used to label new drug candidates to study their biodistribution and pharmacokinetics in preclinical models. PET imaging with ^{110m}In -labeled compounds allows for non-invasive, real-time visualization of the drug's uptake and clearance from various organs and tissues.[9][10] This information is crucial for optimizing drug design and predicting potential toxicity.

Visualizations

Decay Scheme of Indium-110m

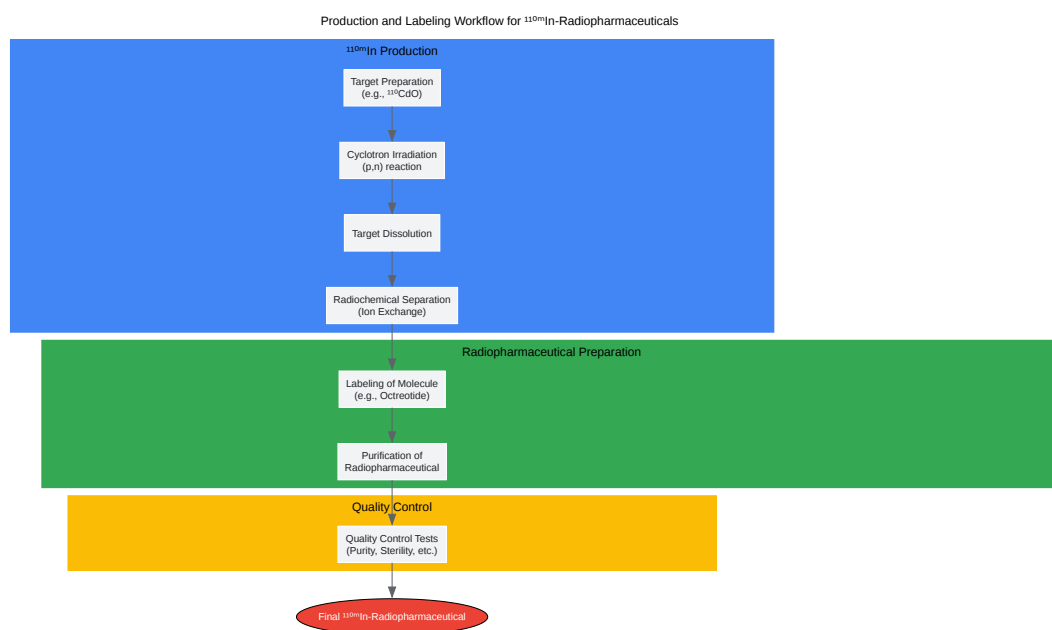
Decay Scheme of Indium-110m



[Click to download full resolution via product page](#)

Caption: A simplified decay scheme of **Indium-110m**.

Experimental Workflow for $^{110\text{m}}\text{In}$ Production and Labeling

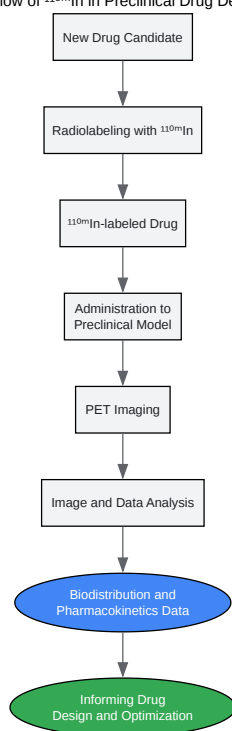


[Click to download full resolution via product page](#)

Caption: A typical workflow for the production and labeling of **Indium-110m** radiopharmaceuticals.

Application in PET Imaging for Drug Development

Logical Flow of ^{110m}In in Preclinical Drug Development



[Click to download full resolution via product page](#)

Caption: The role of **Indium-110m** in the preclinical evaluation of new drug candidates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Indium-110m - isotopic data and properties [chemlin.org]
- 2. www-nds.iaea.org [www-nds.iaea.org]
- 3. mirdsoft.org [mirdsoft.org]
- 4. researchgate.net [researchgate.net]
- 5. pharmacylibrary.com [pharmacylibrary.com]
- 6. pbr.mazums.ac.ir [pbr.mazums.ac.ir]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Positron emission tomography - Wikipedia [en.wikipedia.org]
- 10. Biodistribution of a Radiolabeled Antibody in Mice as an Approach to Evaluating Antibody Pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Indium-110m Metastable State]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1235001/docs#an-in-depth-technical-guide-to-the-indium-110m-metastable-state>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)